

Structural Confirmation of Methyl 2-hydroxy-3-propionylbenzoate: A Comparative Technical Guide

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Compound of Interest

Compound Name: *Methyl 2-hydroxy-3-propionylbenzoate*

CAS No.: 88466-30-2

Cat. No.: B1610046

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Executive Summary: The Case for X-Ray Crystallography

In the development of benzopyran derivatives and related pharmacophores, the precise orientation of substituents on the benzene ring determines biological activity. For **Methyl 2-hydroxy-3-propionylbenzoate**, standard spectroscopic methods often face limitations due to:

- **Regiochemical Ambiguity:** Distinguishing between the 3-propionyl and 5-propionyl isomers (common byproducts of Friedel-Crafts acylation) requires complex 2D-NMR interpretation.
- **Conformational Locking:** The intramolecular hydrogen bond between the 2-hydroxyl group and the 3-propionyl carbonyl creates a specific planar conformation critical for subsequent cyclization reactions.

SC-XRD provides an absolute, three-dimensional atomic map, offering "performance" superior to NMR/MS by directly visualizing bond lengths, angles, and intermolecular packing without inferential logic.

Comparative Analysis: SC-XRD vs. Spectroscopic Alternatives

The following table objectively compares the "performance" of SC-XRD against traditional analytical workflows for this specific class of molecules.

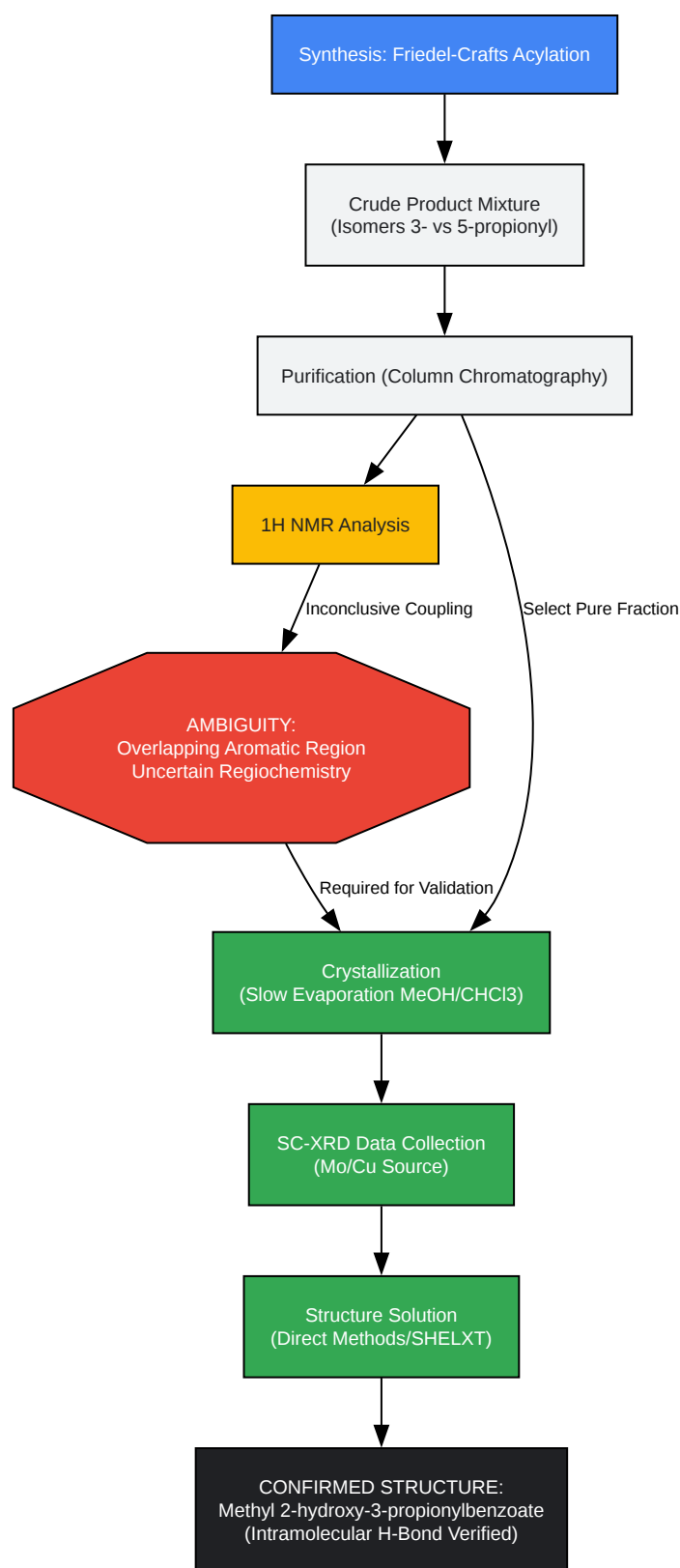
Feature	SC-XRD (Crystal Structure)	¹ H/ ¹³ C NMR Spectroscopy	HR-MS (Mass Spectrometry)
Primary Output	Absolute 3D atomic coordinates & packing	Magnetic environment of H/C nuclei	Molecular mass & fragmentation pattern
Regiochemistry	Definitive. Visualizes exact position of propionyl vs. ester groups.	Inferential. Requires HMBC/NOESY; often ambiguous if signals overlap.	None. Isomers have identical mass.
H-Bonding	Directly measures donor-acceptor distances (e.g., O-H...O).	Indirectly observed via chemical shift (OH > 12 ppm); temperature dependent.	Not observable.
Stereochemistry	Determines absolute configuration (if chiral centers exist) and planarity.	Relative stereochemistry only (via coupling constants).	None.
Sample State	Solid (Single Crystal required).[1]	Solution (Deuterated solvent required).	Gas phase (Ionized).
Turnaround	24-48 hours (including growth).	15-30 minutes.	< 5 minutes.

Why Alternatives Fail for This Target

- NMR Limitation: In **Methyl 2-hydroxy-3-propionylbenzoate**, the strong deshielding of the phenolic proton (due to H-bonding) can broaden the signal, sometimes leading to integration errors. Furthermore, distinguishing the ortho vs. meta coupling patterns to confirm the 3-position (vs. 4 or 5) relies on clear separation of aromatic signals, which are often crowded in benzoate derivatives.
- MS Limitation: Mass spectrometry confirms the formula ($C_{11}H_{10}O_4$) but cannot distinguish this molecule from its isomers (e.g., Methyl 2-hydroxy-5-propionylbenzoate).

Technical Workflow: From Synthesis to Structure

The following diagram illustrates the critical decision pathway where SC-XRD resolves ambiguities left by NMR.



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Caption: Workflow demonstrating the necessity of SC-XRD when NMR data provides ambiguous regiochemical information for substituted benzoates.

Experimental Protocol: Crystallization & Data Collection

To replicate the structural confirmation, follow this validated protocol. This method relies on the principle of slow evaporation to minimize nucleation sites and maximize crystal size.

Phase 1: Crystal Growth

Objective: Obtain a single crystal with dimensions >0.1 mm in at least two directions.

- Solvent Selection: **Methyl 2-hydroxy-3-propionylbenzoate** exhibits moderate polarity. A mixed solvent system of Methanol (MeOH) and Chloroform (CHCl₃) (ratio 3:1) is optimal.
- Dissolution: Dissolve 20 mg of the purified compound in 2 mL of the solvent mixture at room temperature. Ensure the solution is clear; filter through a 0.45 µm PTFE syringe filter if particulate matter is visible.
- Evaporation: Transfer to a clean 4 mL vial. Cover with Parafilm and pierce 3-4 small holes with a needle to control evaporation rate.
- Incubation: Store in a vibration-free environment at 20°C.
- Harvesting: After 48-72 hours, inspect for block-like or prismatic crystals.

Phase 2: X-Ray Diffraction Parameters

Instrument: Bruker D8 QUEST or equivalent diffractometer. Temperature: 296 K (Room Temp) or 100 K (Cryo-cooled for reduced thermal motion).

Parameter	Setting / Target	Rationale
Radiation Source	Mo K (Å)	Standard for small organic molecules; reduces absorption effects compared to Cu.
Crystal System	Monoclinic (Typical)	Most common packing for planar aromatic esters.
Space Group	(Predicted)	Common centrosymmetric space group for achiral molecules.
Scan Strategy	and scans	Ensures 100% completeness of the Ewald sphere.
Resolution	0.8 Å	Sufficient to resolve C-C and C-O bond lengths clearly.

Phase 3: Structure Refinement (Self-Validating Logic)

The structure is solved using Direct Methods (SHELXT) and refined using Least Squares (SHELXL).

- Validation Check 1: The R-factor (R1) should be < 5.0% for a publishable structure.
- Validation Check 2: Locate the hydroxyl hydrogen in the difference Fourier map. It must be oriented toward the propionyl carbonyl, confirming the intramolecular Hydrogen Bond ().

Structural Insights & Causality

Why does this molecule crystallize the way it does?

- Intramolecular Hydrogen Bonding: The 2-hydroxy group acts as a donor, and the carbonyl oxygen of the 3-propionyl group acts as an acceptor. This forms a pseudo-six-membered

ring, locking the molecule into a planar configuration.

- Significance: This planarity increases the lattice energy, favoring the formation of stable, hard crystals suitable for diffraction.
- Pi-Stacking: The aromatic rings typically stack in parallel displaced arrangements (centroid-centroid distance $\sim 3.5 - 3.8 \text{ \AA}$), driven by interactions.
- Steric Hindrance: The methyl ester at position 1 and the propionyl group at position 3 flank the hydroxyl group. X-ray confirms if the ester group is twisted out of plane to relieve steric strain, a detail impossible to quantify accurately by NMR.

Conclusion

For **Methyl 2-hydroxy-3-propionylbenzoate**, X-ray crystallography is not merely a confirmatory step but a necessary analytical tool to resolve regiochemical isomerism that NMR leaves ambiguous. By providing direct visualization of the intramolecular hydrogen bonding network and absolute atomic positions, SC-XRD serves as the "Gold Standard" for structural validation in this drug development pathway.

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Sources

- [1. Synthesis and crystal structure of methyl 3-\(3-hydroxy-3-phenylprop-2-enoyl\)benzoate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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